

physical characteristics of 2-Propylhept-2-enal

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Compound Focus: 2-Propylhept-2-enal

CAS No.: 34880-43-8

Cat. No.: S774502

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Physical and Chemical Characteristics

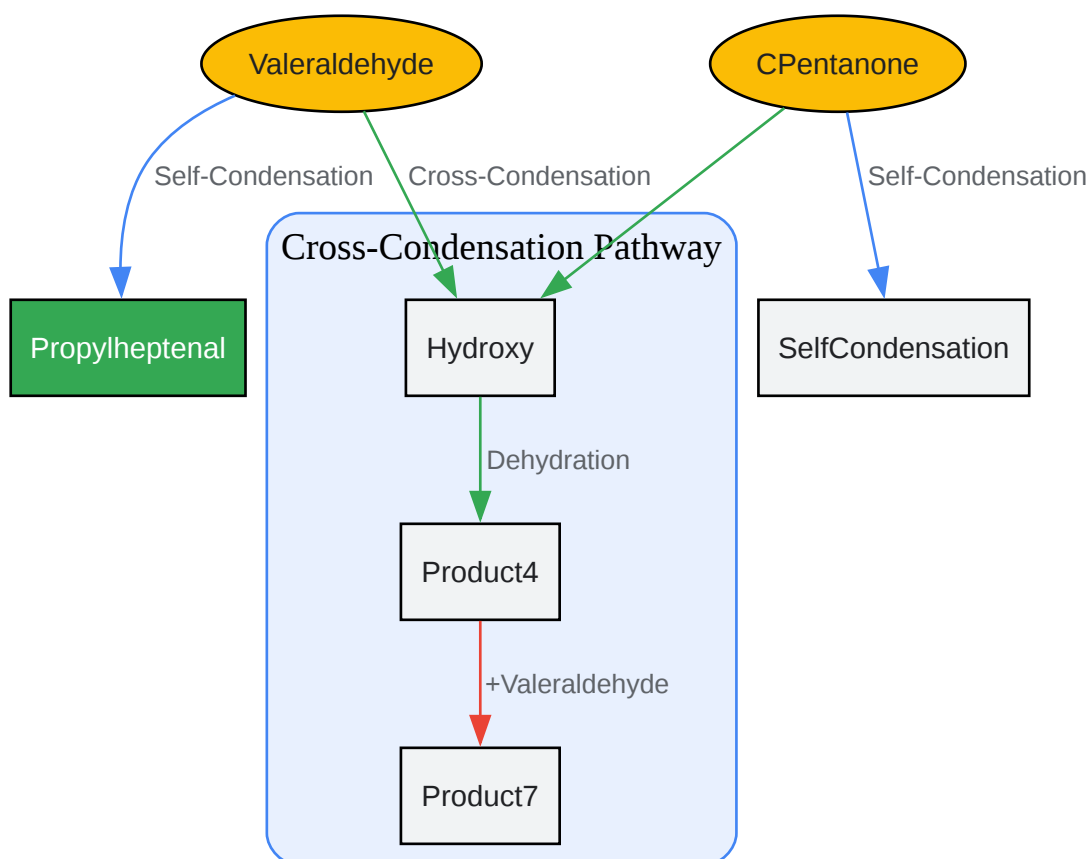
The following table consolidates the key identified properties of (E)-2-Propylhept-2-enal. Please note that some properties are calculated (marked as "Cal.") rather than experimentally verified.

Property	Value	Source / Notes
CAS Registry Number	64935-37-1	[1] [2]
Molecular Formula	C ₁₀ H ₁₈ O	[1] [2]
Molecular Weight	154.25 g/mol [2], 154.2493 g/mol [1]	Slight variance between sources.
IUPAC Name	(E)-2-Propylhept-2-enal	[1] [2]
Density	0.837 g/cm ³	Calculated value [2].
Boiling Point	224.3°C at 760 mmHg	Calculated value [2].
Flash Point	66.8°C	Calculated value [2].

Synthesis and Experimental Context

The available literature describes **2-Propylhept-2-enal** primarily as a product of **self-condensation of valeraldehyde** (n-pentanal) [3]. This reaction is relevant for producing intermediates for perfumes and plasticizers [3].

- **Catalysts:** While this reaction has been traditionally catalyzed by homogeneous bases like aqueous NaOH, research focuses on developing heterogeneous catalysts to mitigate issues with corrosion and product selectivity [3]. For instance, **TiO₂** has been identified as an efficient heterogeneous catalyst for this synthesis, providing high selectivity at 190°C [3]. The study notes that catalyst acidity is also important for the formation of **2-Propylhept-2-enal** [3].
- **Reaction Network:** The diagram below illustrates the position of **2-Propylhept-2-enal** within a broader aldol condensation reaction network involving valeraldehyde and cyclopentanone.

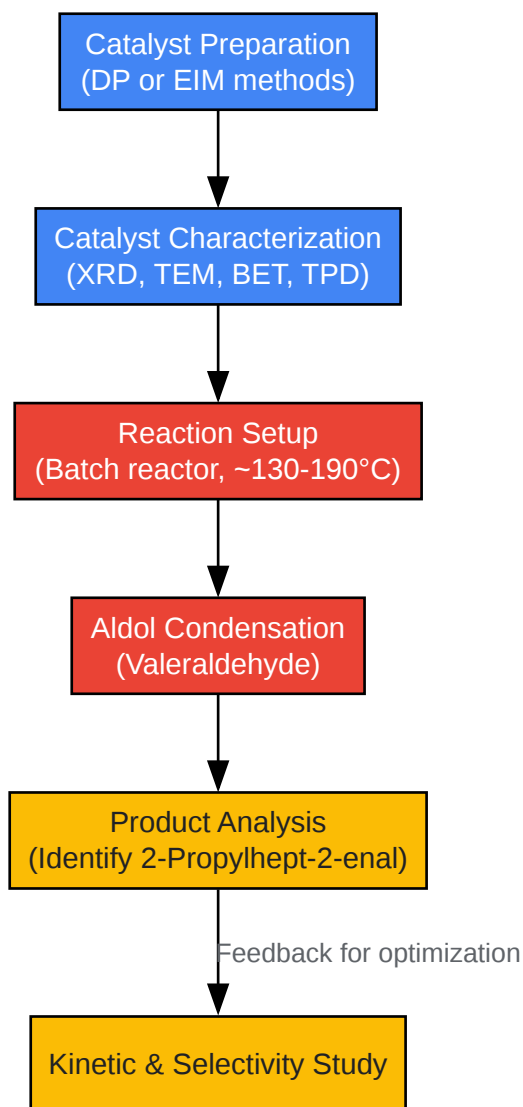


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Diagram of aldol condensation pathways for valeraldehyde and cyclopentanone.

Experimental Workflow for Synthesis and Analysis

The general workflow for conducting the synthesis and analyzing the results, as inferred from the research, can be visualized as follows.



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General workflow for catalyst preparation and aldol condensation experiments.

Important Limitations and Future Research

It is crucial to note the significant gaps in the available information relative to your request:

- **No Detailed Protocols:** The search results do not contain the level of detail required for a step-by-step experimental protocol for synthesis or analysis.

- **No Drug Development Context:** The literature frames **2-Propylhept-2-enal** as a **chemical intermediate for fragrances and plasticizers** [3]. I found no studies linking it directly to pharmacological applications, signaling pathways, or drug development.
- **Limited Data:** Several key physical properties (e.g., melting point, refractive index, spectral data) are absent from the results, and the provided values are largely calculated rather than experimental [2].

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References

1. (E)- 2 - Propylhept - 2 - enal [webbook.nist.gov]
2. CAS # 64935-37-1, (E)- 2 - Propylhept - 2 - Enal : more information. [chemblink.com]
3. Aldol Condensation of Cyclopentanone with Valeraldehyde Over Metal... [link.springer.com]

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